

MK-8745 solubility and stability issues

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Compound of Interest

Compound Name: MK-8745

Cat. No.: B15565428

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MK-8745 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and stability of the Aurora A kinase inhibitor, **MK-8745**. Below you will find troubleshooting guides and frequently asked questions to ensure the successful use of **MK-8745** in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **MK-8745**?

A2: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **MK-8745**.^[1] It is practically insoluble in water.^[1] For optimal results, use fresh, anhydrous DMSO as moisture can reduce the solubility of the compound.^[1]

Q2: What are the recommended storage conditions for **MK-8745**?

A2: Proper storage is crucial to maintain the integrity of **MK-8745**. Recommendations are summarized in the table below. It is highly advisable to aliquot stock solutions into single-use volumes to avoid repeated freeze-thaw cycles.

Q3: My **MK-8745** precipitates when I dilute my DMSO stock solution into an aqueous buffer. What is happening and how can I prevent this?

A3: This is a common issue known as "crashing out" and occurs when a compound that is highly soluble in an organic solvent like DMSO is introduced into an aqueous buffer where its solubility is much lower. The abrupt change in solvent polarity causes the compound to precipitate. Please refer to the Troubleshooting Guide below for detailed steps on how to address this.

Q4: Is **MK-8745** sensitive to light?

A4: While specific photostability data for **MK-8745** is not publicly available, it is a general best practice to protect all small molecule inhibitors from light, especially when in solution. Store stock solutions in amber vials or tubes wrapped in foil and keep them away from direct light.

Q5: How does pH affect the solubility and stability of **MK-8745**?

A5: The solubility of many kinase inhibitors is pH-dependent, particularly for weakly basic compounds. While a specific pH-stability profile for **MK-8745** is not available, such molecules tend to be more soluble at a lower pH where they can be protonated. If you are experiencing solubility issues in a neutral or basic aqueous buffer, testing a range of pH values (if your experimental system allows) may help. Be aware that extreme pH values can also lead to degradation.

Q6: How stable is **MK-8745** in cell culture media at 37°C?

A6: Specific data on the stability of **MK-8745** in various cell culture media over time is not readily available. The stability can be influenced by the media composition, serum content, and incubation time. It is recommended to perform a stability study under your specific experimental conditions to determine the effective concentration of the compound over the course of your assay. A general protocol for this is provided in the Experimental Protocols section.

Data Presentation

Table 1: Solubility of MK-8745

Solvent/Vehicle	Reported Solubility	Source
In Vitro		
DMSO	≥ 100 mg/mL (~231.5 mM)	[2]
DMSO	86 mg/mL (~199.1 mM)	[1]
Ethanol	~1 mg/mL	[1]
Water	Insoluble	[1]
In Vivo Formulations		
10% DMSO, 40% PEG300, 5% Tween-80, 45% saline	≥ 2.5 mg/mL (~5.79 mM)	[2]
10% DMSO, 90% (20% SBE-β-CD in saline)	≥ 2.5 mg/mL (~5.79 mM)	[2]
10% DMSO, 90% corn oil	≥ 2.5 mg/mL (~5.79 mM)	[2]

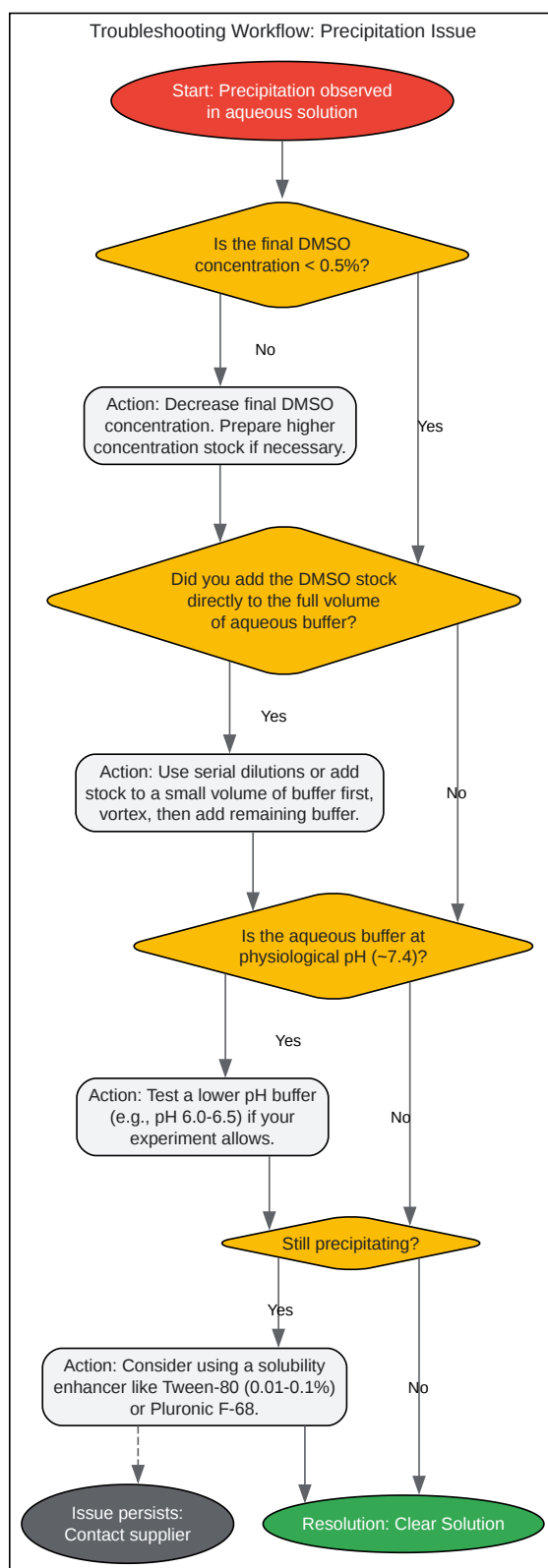
Table 2: Storage and Stability of MK-8745

Form	Storage Temperature	Duration	Notes	Source
Lyophilized Powder	-20°C	3 years	Keep desiccated.	[1]
Lyophilized Powder	4°C	2 years	[2]	
Stock Solution in DMSO	-80°C	1 year	Aliquot to avoid freeze-thaw cycles.	[1]
Stock Solution in DMSO	-20°C	1 month	Aliquot to avoid freeze-thaw cycles.	[1]

Troubleshooting Guides

Issue: Compound Precipitation in Aqueous Media

This guide provides a step-by-step process to troubleshoot and resolve the precipitation of **MK-8745** when diluting a DMSO stock solution into aqueous buffers or cell culture media.



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Troubleshooting workflow for precipitation issues.

Experimental Protocols

Protocol: Assessing the Stability of MK-8745 in Cell Culture Media

This protocol outlines a general method to determine the chemical stability of **MK-8745** under your specific cell culture conditions. This is crucial for interpreting experimental results accurately, as compound degradation can lead to a decrease in the effective concentration over time.

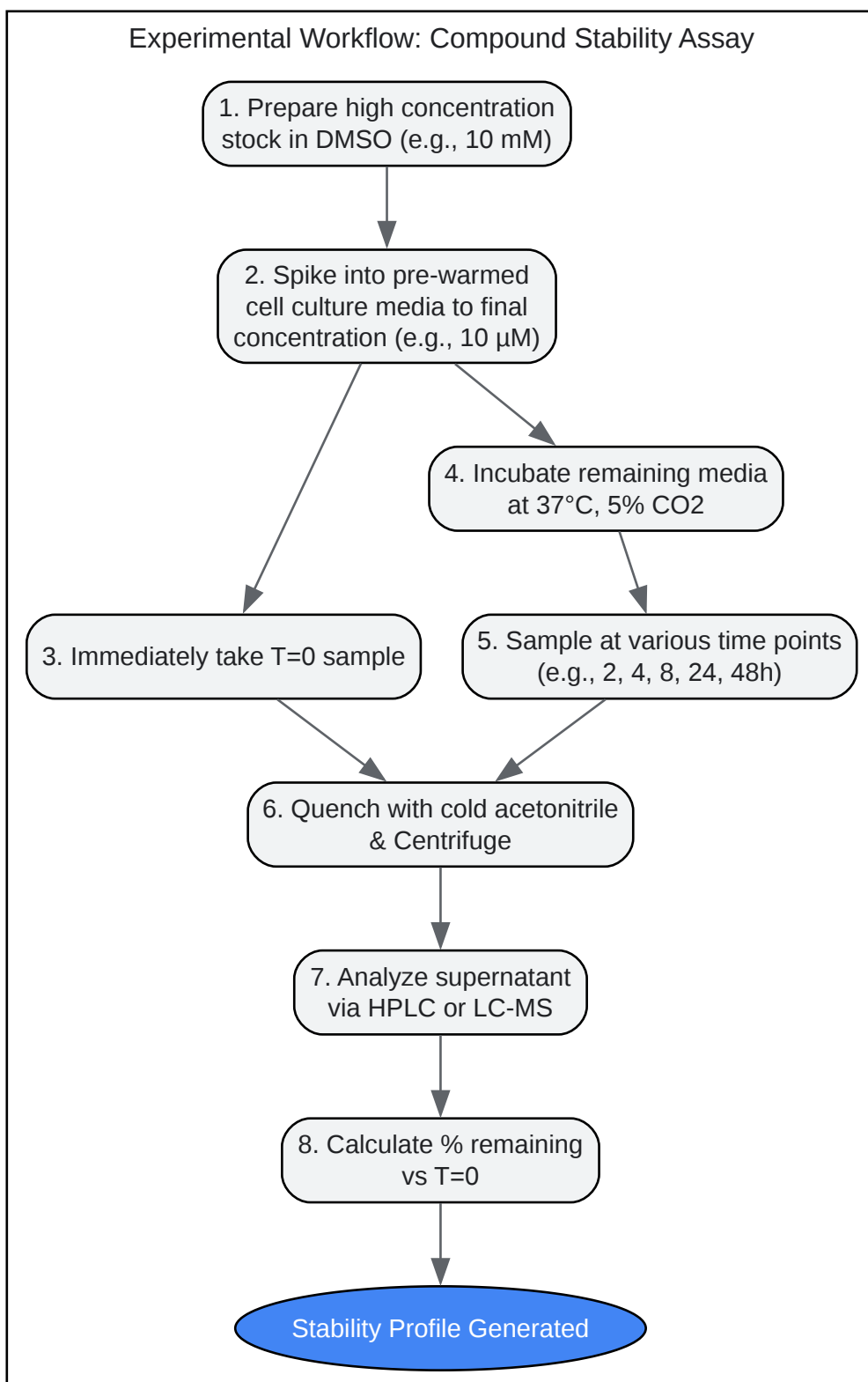
Materials:

- **MK-8745**
- Anhydrous DMSO
- Complete cell culture medium (e.g., DMEM + 10% FBS), pre-warmed to 37°C
- Sterile microcentrifuge tubes or a multi-well plate
- Incubator (37°C, 5% CO₂)
- Analytical instrument (e.g., HPLC-UV, LC-MS) for quantification
- Quenching solvent (e.g., cold acetonitrile)

Methodology:

- **Prepare Stock Solution:** Prepare a concentrated stock solution of **MK-8745** in anhydrous DMSO (e.g., 10 mM).
- **Spike the Media:** Dilute the stock solution into the pre-warmed cell culture media to the desired final concentration (e.g., 10 µM). Ensure the final DMSO concentration is low (typically <0.5%) and consistent with your planned experiments.
- **Time Zero (T=0) Sample:** Immediately after spiking and mixing, take an aliquot of the media. This serves as your T=0 reference point. Process this sample immediately as described in step 6.

- Incubation: Dispense the remaining spiked media into sterile tubes or wells and place them in a 37°C incubator.
- Time-Course Sampling: At predetermined time points (e.g., 2, 4, 8, 24, 48 hours), remove one tube or well from the incubator.
- Sample Processing: To stop degradation and prepare for analysis, precipitate proteins by adding 3 volumes of a cold quenching solvent (e.g., acetonitrile) to your media sample. Vortex thoroughly and centrifuge at high speed to pellet the precipitated proteins.
- Analysis: Carefully transfer the supernatant to a clean tube or HPLC vial. Analyze the concentration of **MK-8745** in the processed samples using a validated HPLC or LC-MS/MS method.
- Data Calculation: Calculate the percentage of **MK-8745** remaining at each time point relative to the T=0 concentration.

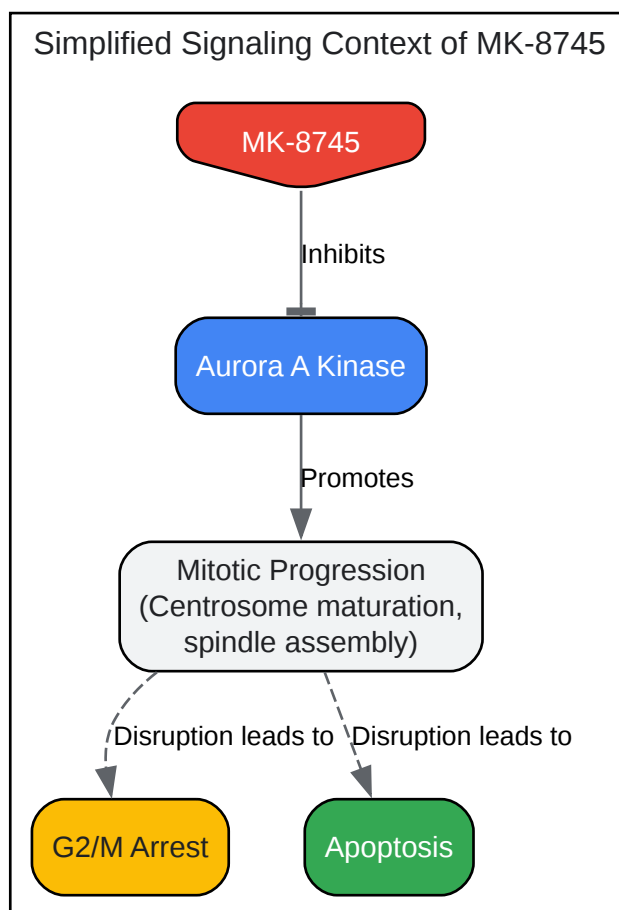


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Workflow for assessing compound stability in media.

Signaling Pathway Context

MK-8745 is a potent and selective inhibitor of Aurora A kinase, a key regulator of mitotic events. Its inhibition disrupts the proper progression of cell division, which can lead to cell cycle arrest or apoptosis, depending on the cellular context.



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References

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